

An In-depth Technical Guide to SB202190: A Potent p38 MAPK Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB202

Cat. No.: B1193536

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **SB202190**, a selective and cell-permeable inhibitor of p38 mitogen-activated protein kinase (MAPK). This document details its primary target, mechanism of action, effects on signaling pathways, and provides detailed protocols for key experimental assays.

Core Target and Mechanism of Action

SB202190 is a pyridinyl imidazole compound that potently and selectively inhibits the α and β isoforms of p38 MAPK.^{[1][2][3][4]} The mechanism of action is ATP-competitive, meaning **SB202190** binds to the ATP-binding pocket of the p38 kinase, preventing the phosphorylation of downstream substrates.^{[1][5][6]} This inhibition ultimately modulates cellular responses to stress, inflammation, and other external stimuli.^{[7][8]}

Quantitative Data

The following tables summarize the key quantitative data for **SB202190**.

Table 1: Inhibitory Activity of **SB202190**

Target	IC50	Kd	Assay Type
p38 α (SAPK2a, MAPK14)	50 nM	38 nM	Cell-free kinase assay
p38 β (SAPK2b, MAPK11)	100 nM	Not Reported	Cell-free kinase assay

Data sourced from multiple references.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Cellular Activity of **SB202190**

Cell Line	Assay Type	Effect	IC50 / EC50
MDA-MB-231	MTT Assay	Cytotoxicity	46.6 μ M
Mouse Astrocyte	MTT Assay	Antiproliferative	64.8 μ M
Mouse Medulloblastoma	MTT Assay	Antiproliferative	3.006 μ M

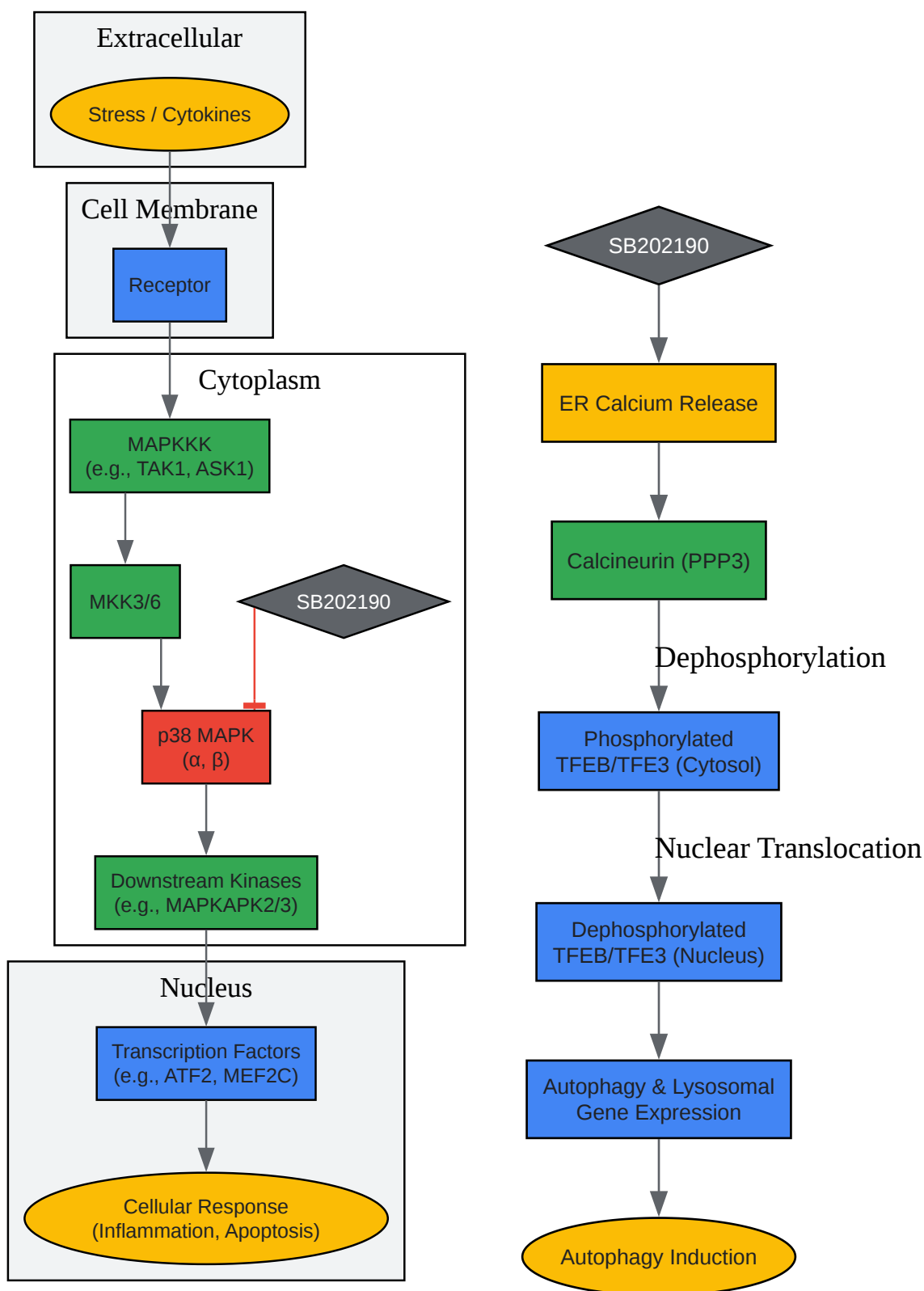
Data sourced from multiple references.[\[1\]](#)[\[9\]](#)

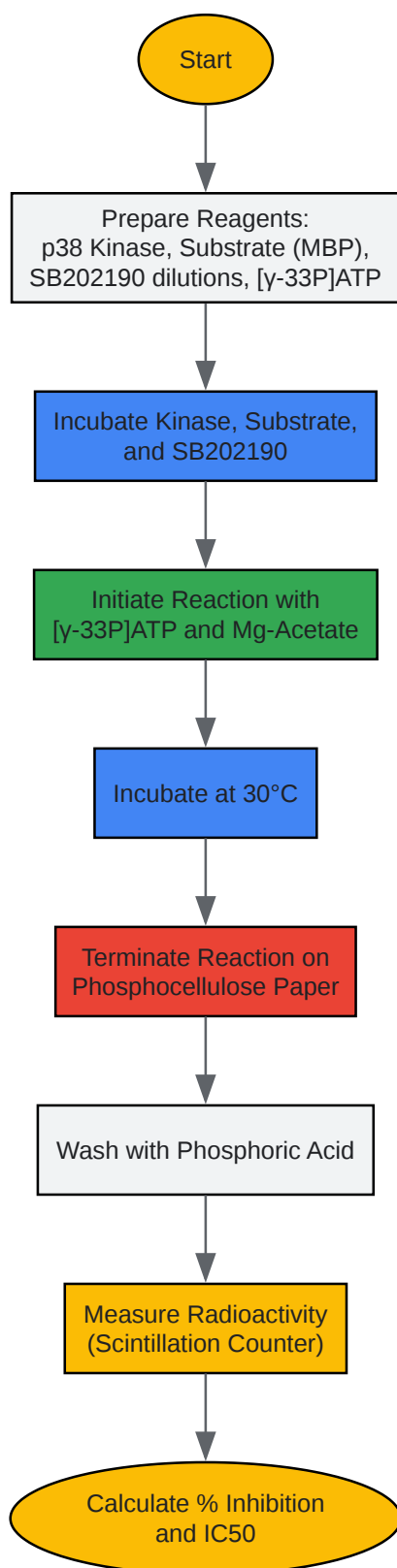
Signaling Pathways

SB202190 primarily targets the p38 MAPK signaling pathway, a critical cascade involved in cellular stress responses, inflammation, apoptosis, and cell cycle regulation. However, it is also known to have off-target effects and can induce other signaling events such as autophagy.

p38 MAPK Signaling Pathway

The canonical p38 MAPK pathway is a three-tiered kinase cascade. External stimuli activate a MAPKKK (e.g., TAK1, ASK1), which in turn phosphorylates and activates a MAPKK (MKK3/6). MKK3/6 then phosphorylates and activates p38 MAPK. Activated p38 phosphorylates various downstream targets, including transcription factors (e.g., ATF2, MEF2C) and other kinases (e.g., MAPKAPK2/3), leading to a cellular response. **SB202190** directly inhibits p38 MAPK, blocking this downstream signaling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. An overview of mammalian p38 mitogen-activated protein kinases, central regulators of cell stress and receptor signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A stress response p38 MAP kinase inhibitor SB202190 promoted TFEB/TFE3-dependent autophagy and lysosomal biogenesis independent of p38 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. p38 MAPK Signaling | Cell Signaling Technology [cellsignal.com]
- 7. erk12.com [erk12.com]
- 8. Selectivity of SB203580, SB202190 and Other Commonly Used p38 Inh...: Ingenta Connect [ingentaconnect.com]
- 9. MTT assay protocol | Abcam [abcam.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to SB202190: A Potent p38 MAPK Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193536#what-is-the-target-of-sb202190]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com